

# Personal protective equipment for handling Ethyl 3-coumarincarboxylate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Ethyl 3-coumarincarboxylate

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# **Essential Safety and Handling Guide for Ethyl 3- Coumarincarboxylate**

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Ethyl 3-coumarincarboxylate** (CAS No. 1846-76-0). The following protocols are designed to ensure a safe laboratory environment.

#### **Chemical and Physical Properties**

The following table summarizes key quantitative data for **Ethyl 3-coumarincarboxylate**.

Property	Value
Physical State	Solid[1][2]
Appearance	White[1][2]
Molecular Formula	C12H10O4[1][3]
Molecular Weight	218.21 g/mol [1][4]
Melting Point	93 - 95 °C (199.4 - 203 °F)[1][2]
Occupational Exposure Limits	Not established[1][5]



**Operational Plan: Safe Handling and Storage** 

Adherence to these procedures is mandatory to minimize exposure and ensure safe use of **Ethyl 3-coumarincarboxylate**.

#### **Personal Protective Equipment (PPE)**

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1][6]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn.[4][5][7]
   Inspect gloves for integrity before each use and use proper removal techniques to avoid skin contact.[5]
- Body Protection: Wear a lab coat or long-sleeved clothing to prevent skin exposure.[1][2]
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory
  protection is not required.[1][2] If dust formation is likely, a NIOSH-approved N95 dust mask
  or equivalent should be used.[4][5][7]

#### **Handling Procedures**

- Work in a well-ventilated area, preferably in a chemical fume hood.[8]
- Avoid the formation and inhalation of dust.[1][2][6]
- Prevent contact with skin, eyes, and clothing.[1][2]
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.[6]

## **Storage Procedures**

- Store in a tightly closed container.[1][5][8]
- Keep in a dry, cool, and well-ventilated place.[1][5][8]



• Store away from incompatible materials such as strong oxidizing agents.[1]

#### **Contingency Plan: Emergency Procedures**

Immediate and appropriate action is critical in the event of an emergency.

#### **First-Aid Measures**

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[1][2] Forcibly hold the eyelids open to ensure a thorough rinse.[9] Seek medical attention.[1][2]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[1][2][6] Remove all contaminated clothing while rinsing.[9] If skin irritation occurs, get medical help.[8]
- Inhalation: Move the individual to fresh air.[1][2] If symptoms like dizziness or throat irritation persist, seek medical attention.[1][2][9]
- Ingestion: Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterwards.[1][2] Never give anything by mouth to an unconscious person.[6] Seek medical attention if symptoms occur.[1][2]

#### **Accidental Release (Spills)**

- Personal Precautions: Ensure adequate ventilation and wear the appropriate PPE as described above.[2][6]
- Environmental Precautions: Prevent the substance from entering drains or waterways. [6][8]
- · Containment and Cleanup:
  - Gently sweep up the solid material to avoid creating dust.[1][2]
  - Shovel the material into a suitable, labeled container for disposal.[1][2]
  - Clean the spill area thoroughly with soap and water.



#### **Disposal Plan**

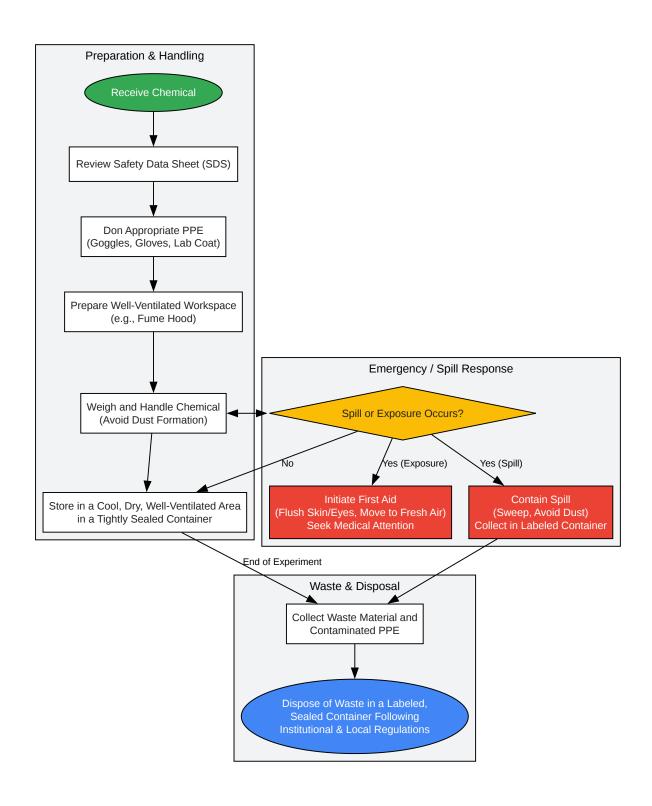
All chemical waste must be managed in accordance with institutional, local, and national regulations.

- Chemical Disposal: Dispose of the waste material in a designated, labeled, and sealed container.[10]
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[5] Do not reuse empty containers.

## **Workflow for Safe Handling and Disposal**

The following diagram illustrates the procedural flow for safely managing **Ethyl 3-coumarincarboxylate** from receipt to disposal.





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Caption: Safe handling workflow for **Ethyl 3-coumarincarboxylate**.



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